

Cross-Resistance of Spirodiclofen with Other Lipid Biosynthesis Inhibitors: A Comparative Guide

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Compound of Interest

Compound Name: *Spirodiclofen*

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This guide provides a comprehensive comparison of the cross-resistance patterns of **Spirodiclofen**, an acaricide that inhibits lipid biosynthesis, with other compounds utilizing a similar mode of action. The information presented is collated from various scientific studies and is intended to support resistance management strategies and the development of new acaricidal compounds.

Spirodiclofen, belonging to the chemical class of tetronic and tetramic acid derivatives, targets the enzyme acetyl-CoA carboxylase (ACCase), a critical component in the lipid biosynthesis pathway.[1] Resistance to **Spirodiclofen** has been documented in several mite species, primarily driven by target-site mutations in the ACCase gene and enhanced metabolic detoxification through enzymes such as cytochrome P450 monooxygenases and carboxyl/choline esterases.[2][3][4] Understanding the cross-resistance profile of **Spirodiclofen** is crucial for effective and sustainable pest management.

Quantitative Cross-Resistance Data

The following tables summarize the cross-resistance data from various studies, presenting Lethal Concentration (LC50) values and Resistance Ratios (RR) for **Spirodiclofen** and other lipid biosynthesis inhibitors in different mite species.

Table 1: Cross-Resistance of **Spirodiclofen** in a *Tetranychus urticae* Strain Selected with a Spiromesifen + Abamectin Mixture

Acaricide	Susceptible Strain LC50 (mg a.i./L)	Resistant Strain LC50 (mg a.i./L)	Resistance Ratio (RR)
Spiromesifen + Abamectin	0.53	640.50	1199-fold
Spirodiclofen	-	-	224-fold
Abamectin	-	-	1759-fold
Spiromesifen	-	-	258874-fold
Milbemectin	-	-	40-fold

Data from a study on a *Tetranychus urticae* strain selected for resistance to a spiromesifen and abamectin mixture.[5]

Table 2: **Spirodiclofen** Resistance in Field Populations of *Tetranychus urticae*

Population	LC50 (mg a.i./L)	Resistance Ratio (RR)
Susceptible Strain	-	-
Population 1	0.43	6.49-fold
Population 2	3.32	13.01-fold

Data from a study on field-collected *Tetranychus urticae* populations from apple orchards.[2]

Table 3: High-Level **Spirodiclofen** Resistance in a Field Strain of *Panonychus citri*

Strain	LC50 (mg/L)	Resistance Ratio (RR)
Susceptible Strain (LS)	20.09	-
Resistant Strain (DL-SC)	14,300	712-fold

Data from an egg bioassay on a field-collected resistant strain of *Panonychus citri*.[\[6\]](#)[\[7\]](#)

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific findings. Below are summaries of common experimental protocols used in the cited cross-resistance studies.

Leaf-Dip Bioassay for Adult Mites (Adapted from IRAC Susceptibility Test Method No. 013)

This method is commonly used to assess the toxicity of acaricides to adult mites.

- **Mite Collection and Rearing:** Adult mites are collected from field populations or laboratory colonies. For generating sufficient numbers, they can be reared on untreated host plants (e.g., myrobalan or cherry plum for *Panonychus ulmi*) in a controlled environment.[\[8\]](#)
- **Preparation of Test Solutions:** Acaricide formulations are diluted in water to obtain a range of concentrations. The use of a wetter is generally not recommended. Fresh solutions should be prepared for each bioassay.[\[8\]](#)
- **Leaf Treatment:** Untreated leaves from the host plant are individually dipped into the test solutions for a standardized duration (e.g., 5 seconds). Control leaves are dipped in water. The treated leaves are then allowed to air dry.[\[8\]](#)
- **Mite Infestation:** A specific number of adult female mites (e.g., 10) are carefully transferred onto the upper surface of each treated leaf disc using a fine brush.[\[8\]](#)
- **Incubation:** The leaf discs are placed in holding cells, often with the petiole inserted into a water source to maintain leaf turgidity. The cells are kept in a controlled environment with regulated temperature, humidity, and photoperiod.[\[8\]](#)
- **Mortality Assessment:** Mortality is assessed after a specific time period (e.g., 72 hours). Mites that are unable to move when prodded with a fine brush are considered dead. Mortality data is corrected for control mortality using Abbott's formula.[\[8\]](#)

- **Data Analysis:** The mortality data is subjected to probit analysis to determine the LC50 values and their 95% confidence limits. Resistance ratios are calculated by dividing the LC50 of the resistant strain by the LC50 of the susceptible strain.

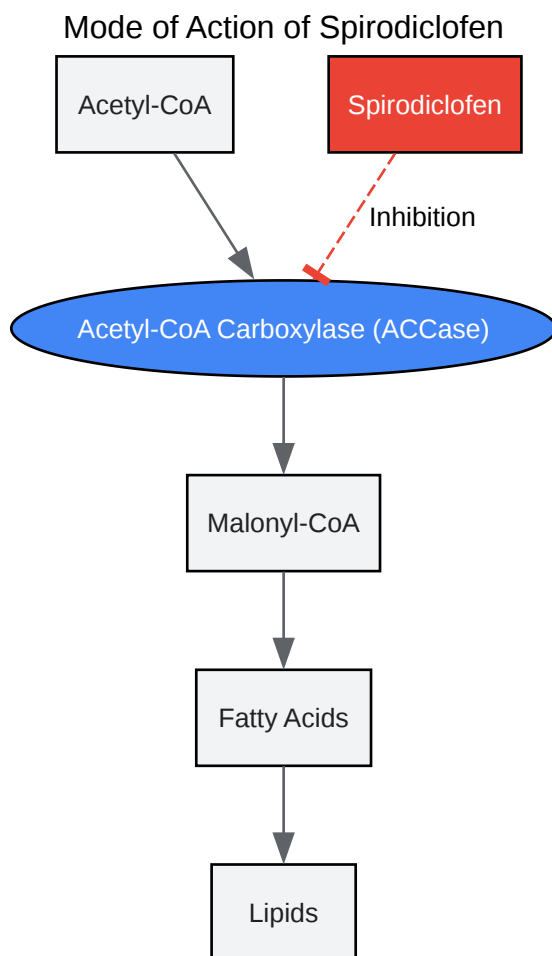
Egg Bioassay for *Panonychus citri*

This bioassay is specifically designed to evaluate the ovicidal activity of acaricides.

- **Egg Collection:** Adult female mites are placed on untreated leaf discs for a defined period to lay eggs. After the oviposition period, the adult mites are removed.
- **Treatment Application:** The leaf discs with the eggs are sprayed with different concentrations of the test acaricide using a spray tower to ensure uniform coverage. Control discs are sprayed with water.^[7]
- **Incubation:** The treated leaf discs are maintained in a controlled environment (e.g., 26 ± 0.5 °C, 60% RH, and a 16:8 h light:dark photoperiod).^[7]
- **Hatching Assessment:** The number of hatched and unhatched eggs is recorded after a period that allows for complete hatching in the control group (e.g., 11 days).^[7]
- **Data Analysis:** The percentage of egg mortality is calculated for each concentration, and the data is analyzed using probit analysis to determine the LC50 value.

Visualizing Pathways and Workflows

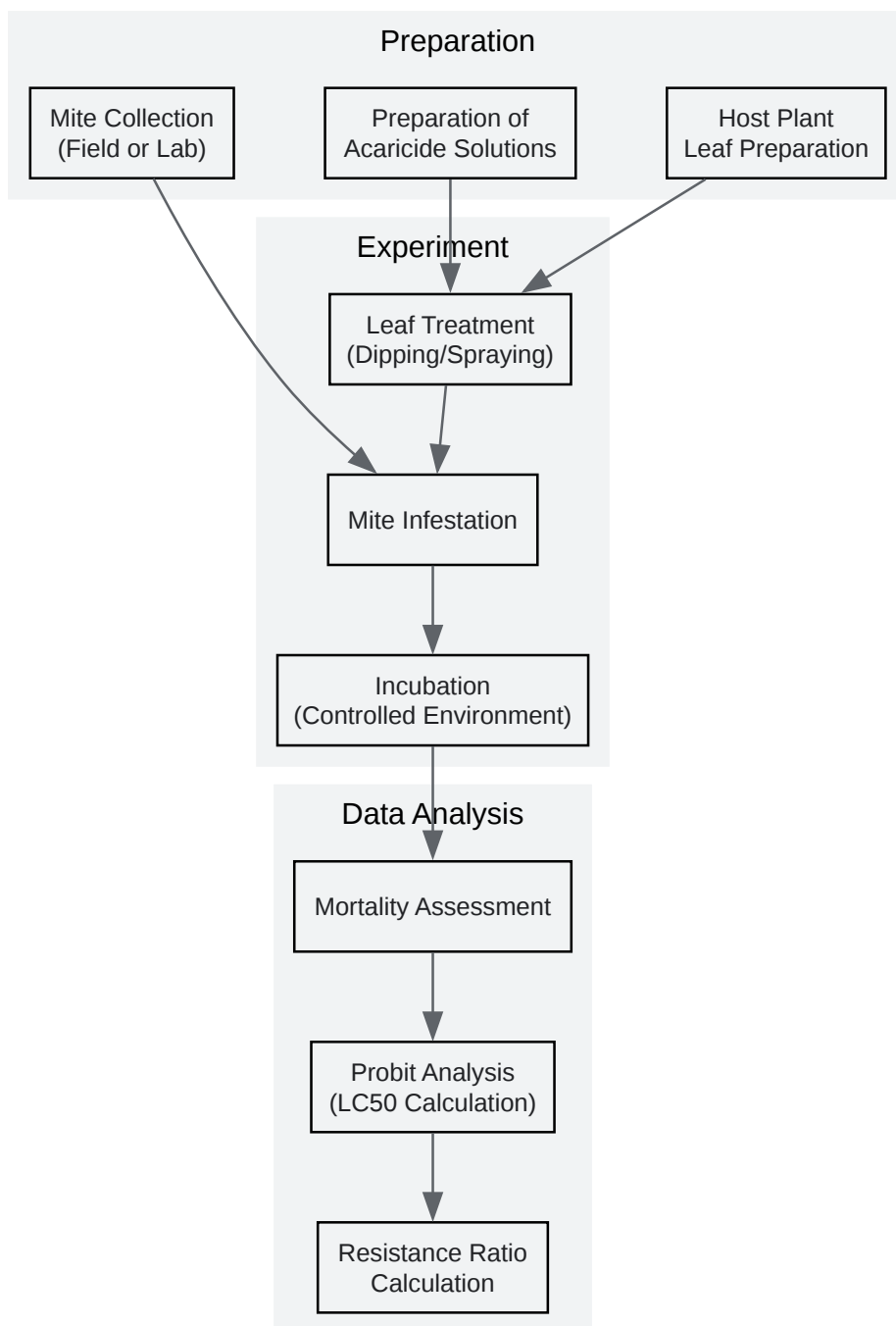
The following diagrams, generated using the DOT language, illustrate the mode of action of **Spirodiclofen** and a typical experimental workflow for resistance assessment.



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Caption: Inhibition of lipid biosynthesis by **Spirodiclofen**.

Experimental Workflow for Acaricide Resistance Bioassay

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Caption: A generalized workflow for conducting acaricide resistance bioassays.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Molecular mechanisms of resistance to spiroadiclofen and spiromesifen in Tetranychus urticae [biblio.ugent.be]
- 4. chimia.ch [chimia.ch]
- 5. Development of resistance to a mixture of spiromesifen and abamectin and cross resistance in Tetranychus urticae | Systematic and Applied Acarology [biotaxa.org]
- 6. mdpi.com [mdpi.com]
- 7. Biochemical and Molecular Analysis of Field Resistance to Spiroadiclofen in Panonychus citri (McGregor) - PMC [pmc.ncbi.nlm.nih.gov]
- 8. irac-online.org [irac-online.org]
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